

Application Notes & Protocols: Formulation of Insensitive Munitions with Triethylene Glycol Dinitrate (TEGDN)

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Compound of Interest

Compound Name: Triethylene glycol dinitrate

Cat. No.: B090936

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Audience: Researchers, scientists, and energetic materials professionals.

Introduction

Triethylene glycol dinitrate (TEGDN) is an energetic plasticizer used extensively in the formulation of insensitive munitions (IM) and propellants.^[1] As a pale yellow, oily liquid, TEGDN serves as a less sensitive replacement for nitroglycerin (NG), enhancing the safety and stability of explosive compositions without significantly compromising performance.^{[1][2]} Its primary function is to reduce the vulnerability of munitions to unintended stimuli such as shock, friction, and heat.^[1] TEGDN achieves this by plasticizing the binder system in polymer-bonded explosives (PBX) and propellants, which improves mechanical properties and flexibility, especially at low temperatures.^[3] These characteristics are crucial for developing low-vulnerability ammunition (LOVA) and meeting stringent IM requirements.^{[1][4]} This document provides detailed protocols and data for the synthesis, formulation, and characterization of TEGDN-based insensitive munitions.

Physicochemical and Explosive Properties of TEGDN

TEGDN offers a distinct safety and performance profile compared to traditional energetic plasticizers like nitroglycerin. Its chemical stability is superior to that of both nitroglycerin and nitrocellulose.^[2] While its detonation velocity and heat of explosion are lower than NG, its

higher detonation gas volume and significantly reduced sensitivity to shock and temperature make it a valuable component for IM applications.[2]

Table 1: Comparison of Physicochemical Properties: TEGDN vs. Nitroglycerin

Physical Property	TEGDN	Nitroglycerin	Reference(s)
Appearance	Light yellow oily liquid	Yellow oily liquid	[2]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₈	C ₃ H ₅ N ₃ O ₉	[3]
Molar Mass	240.17 g/mol	227.09 g/mol	[1]
Density / Specific Gravity	1.335 g/cm ³	1.591 g/cm ³	[2][5]
Nitrogen Content	11.66%	18.5%	[2]
Melting/Solidification Point	-19 °C	+13.2 °C	[1][2]
Flash Point	146.9 °C	12 °C	[2]
Viscosity (at 20°C)	13.2 cP	37.8 cP	[2]
Vapor Pressure (at 20°C)	0.001 mmHg	0.00025 mmHg	[2]

| Water Solubility (at 25°C) | 7,430 mg/L | - |[1] |

Table 2: Comparison of Explosive Properties: TEGDN vs. Nitroglycerin

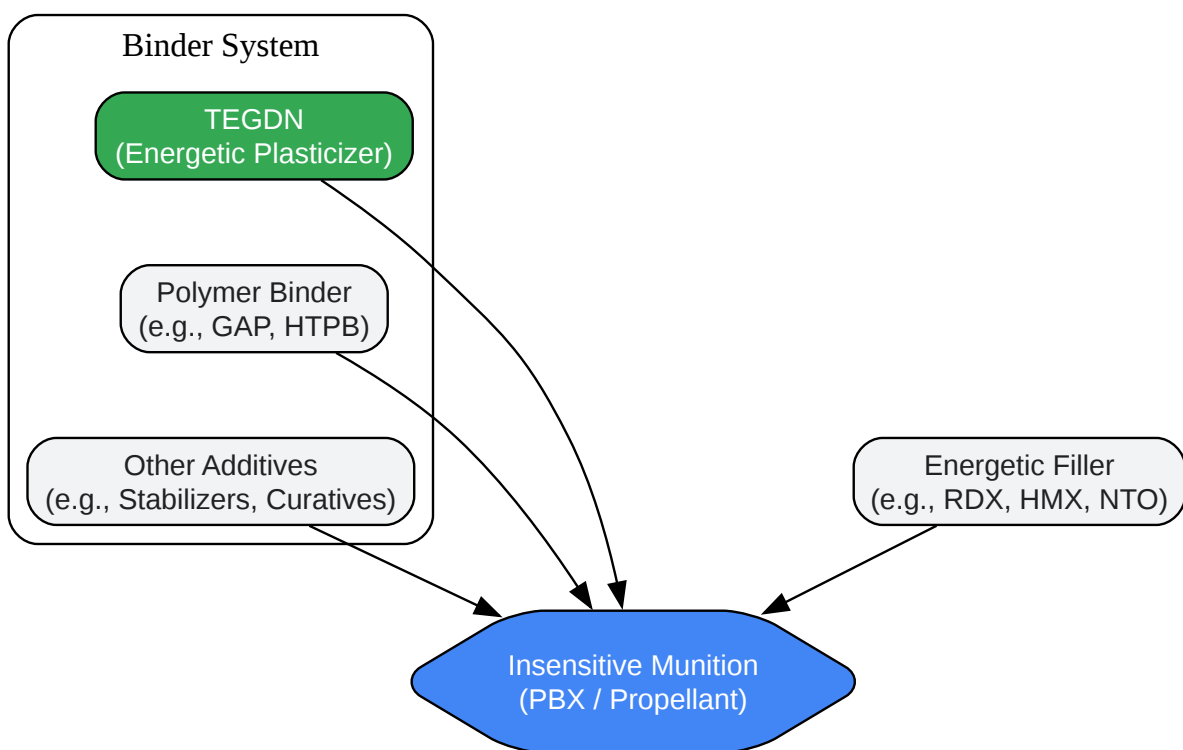
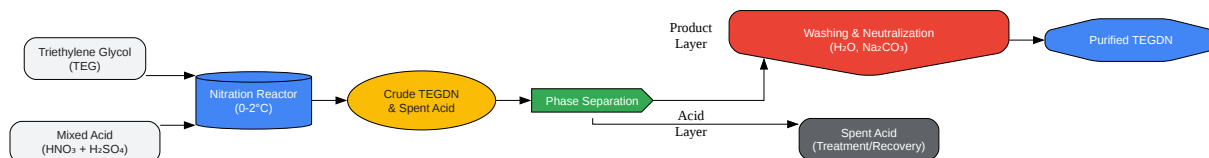
Explosive Property	TEGDN	Nitroglycerin	Reference(s)
Explosion Temperature (5s)	225 °C	222 °C	[2]
Heat of Explosion	725 kcal/kg	1,616 kcal/kg	[2]
Detonation Velocity	~2,000 m/s (heavily confined)	7,600 m/s	[2][3]
Detonation Gas Volume	1,202 L/kg	782 L/kg	[2]
Lead Block Test	320 cm ³ /10g	520 cm ³ /10g	[2]
Impact Sensitivity (BAM)	>100 cm (2 kg)	-	[2]
Card Gap Test	0.48 cm (0.19 in)	2.31 cm (0.91 in)	[2]

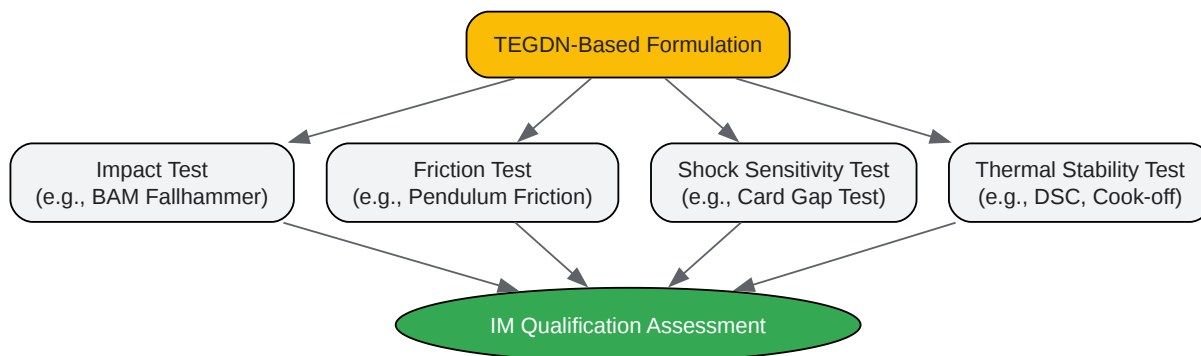
| Critical Diameter (Steel Sleeve)| 26.7 mm | 24 mm |[2] |

Synthesis and Purification of TEGDN

TEGDN is typically synthesized by the nitration of triethylene glycol (TEG) using a mixed acid of nitric acid (HNO₃) and sulfuric acid (H₂SO₄).^[1] The process requires precise temperature control to ensure high yields and prevent thermal decomposition.^[1]

Synthesis Workflow





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